

# comparative study bound residue formation anilazine

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## Compound Focus: Anilazine

CAS No.: 101-05-3

Cat. No.: S518915

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## Summary of Anilazine Bound Residue Data

Aspect of Bound Residue Formation	Experimental Findings & Context
Formation in Soil	Formed in a "degraded loess soil" from a long-term lysimeter experiment. [1] [2]
Interaction with Humic Substances	Binding is stronger in the <b>fulvic acids</b> fraction compared to the humic acids fraction. [2]
Identified Metabolite in Residues	<b>Dihydroxy-anilazine</b> was detected within the nonextractable residues. [2]
Photochemical Formation Pathway	Undergoes photoinduced addition to the <i>cis</i> -double bonds of olefinic compounds (e.g., <b>cyclohexene</b> , <b>methyl oleate</b> ), which are models for plant cuticle constituents. [3]
Microbial Remobilization	Bound residues can be remobilized by native soil microorganisms, especially under conditions of <b>stimulated microbial activity</b> . <b>Nitrogen deficiency</b> can also lead to remobilization as microbes use humic substances as a nitrogen source. [2]

Aspect of Bound Residue Formation	Experimental Findings & Context
Plant Availability	Studies have investigated the "plant availability of bound anilazine residues" in soil. [1]

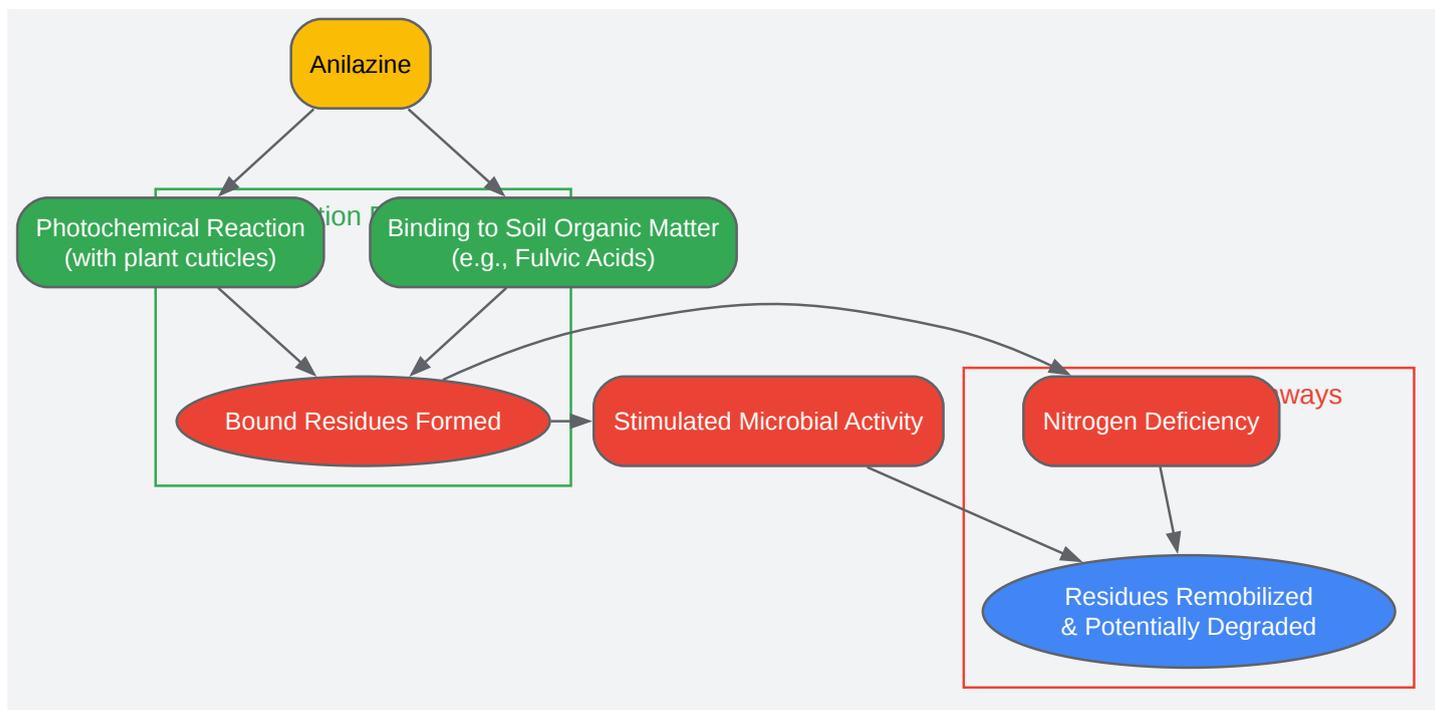
## Detailed Experimental Protocols

Here is a detailed breakdown of the key methodologies used in the studies cited above.

- **Photochemical Addition to Model Compounds** [3]
  - **Irradiation:** **Anilazine** was irradiated in the presence of cyclohexene and methyl oleate as model compounds for plant cuticle constituents.
  - **Initiation:** Reactions were initiated by **sunlight irradiation**.
  - **Mechanism:** The reactions proceeded via **radical mechanisms**.
  - **Analysis:** Photoproducts were isolated using **preparative HPLC** and analyzed by **HPLC, MS, 1H-NMR, and 13C-NMR**.
- **Microbial Release and Degradation** [2]
  - **Sample Preparation:** Humic substance fractions (fulvic and humic acids) were obtained from a soil containing bound **anilazine** residues from a long-term lysimeter experiment.
  - **Incubation:** These fractions were incubated in **aerated liquid cultures** with **native soil microorganisms**.
  - **Variable Conditions:** Experiments were conducted under **variable nutrient conditions** to observe the effects.
  - **Measurement:** Researchers measured **biomineralization** (conversion to CO<sub>2</sub>) and **remobilization** of the previously bound **anilazine** and its metabolites.
  - **Metabolite Detection:** **AMD-TLC** (Automated Multiple Development-Thin Layer Chromatography) was used to detect specific metabolites like dihydroxy-**anilazine** within the residues.

## Bound Residue Formation and Remobilization Pathway

The diagram below illustrates the key processes of bound residue formation and remobilization for **anilazine**, as identified in the research.



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## Interpretation of Findings and Limitations

The search results confirm that **anilazine** readily forms bound residues in the environment through multiple pathways, including chemical binding to soil organic matter and photochemical reactions with plant surfaces. A significant finding is that these residues are not permanently locked away; they can be remobilized by microbial activity, which is a crucial consideration for environmental risk assessment [2].

The main limitation is the lack of a direct, multi-pesticide comparison. The available data describes **anilazine**'s behavior in isolation. A true comparative guide would require similar experimental data for other fungicides to be evaluated alongside **anilazine**.

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## References

1. Interaction of aquatic substances with anilazine and its ... [sciencedirect.com]
2. Microbial release and degradation of nonextractable anilazine residues - PubMed [pubmed.ncbi.nlm.nih.gov]
3. Photoinduced addition of the fungicide anilazine to cyclohexene and methyl oleate as model compounds of plant cuticle constituents - PubMed [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [comparative study bound residue formation anilazine]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b518915#comparative-study-bound-residue-formation-anilazine>]

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